

Essential Safety and Operational Guide for Handling VPC-18005

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Compound of Interest

Compound Name: VPC-18005

Cat. No.: B15588227

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, logistical, and operational guidance for the handling of **VPC-18005**. Adherence to these procedures is critical to ensure a safe laboratory environment and the integrity of your research.

Quantitative Data Summary

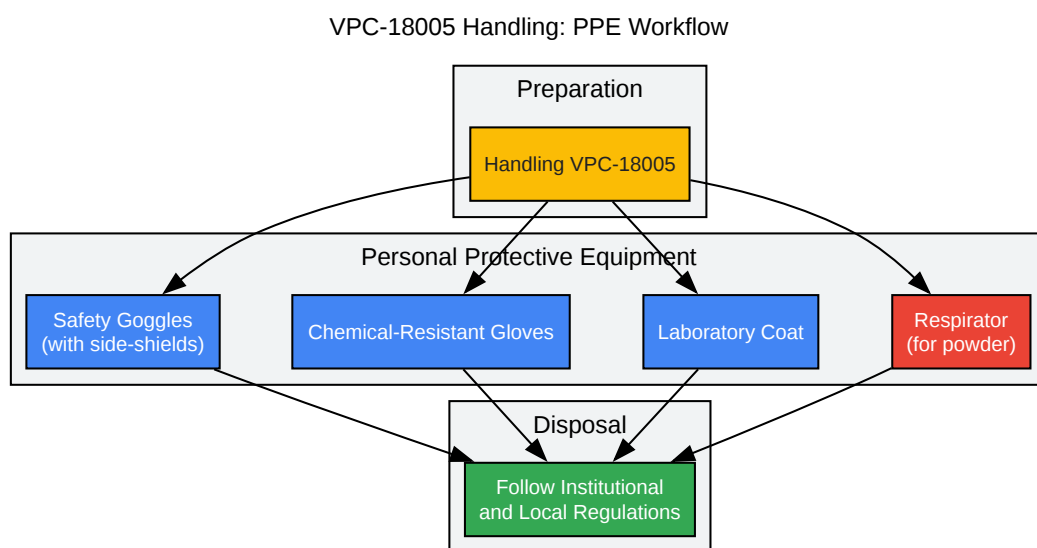
The following table summarizes the key quantitative data for **VPC-18005**.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₇ N ₃ O ₃ S	MedchemExpress[1]
Molecular Weight	319.38 g/mol	MedchemExpress[1]
Appearance	White to off-white solid	MedchemExpress[1]
Purity	>98% (HPLC), 99.80% (LCMS)	Probechem, MedchemExpress[1]
Solubility	10 mM in DMSO	Probechem
IC ₅₀ (PNT1B-ERG cells)	3 µM	MedchemExpress[2]
IC ₅₀ (VCaP cells)	6 µM	MedchemExpress[2]
Storage (Solid)	-20°C for 12 months, 4°C for 6 months	Probechem
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month (protect from light)	MedchemExpress, Probechem[1][2]

Personal Protective Equipment (PPE)

While **VPC-18005** is not classified as a hazardous substance, standard laboratory precautions are mandatory. The following PPE must be worn at all times when handling the compound.

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat. For procedures with a risk of splashing, impervious clothing should be considered.
- Respiratory Protection: A suitable respirator should be used when handling the powder form to avoid dust and aerosol formation, especially in areas without adequate exhaust ventilation.



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VPC-18005 Handling: PPE Workflow

Operational Plan: Handling and Storage

Handling

- Ventilation: Use **VPC-18005** only in areas with appropriate exhaust ventilation.
- Aerosol and Dust Prevention: Avoid the formation of dust and aerosols.
- Contact Avoidance: Avoid inhalation and contact with eyes and skin.

Storage

- Container: Keep the container tightly sealed.
- Environment: Store in a cool, well-ventilated area.

- Light and Heat: Keep away from direct sunlight and sources of ignition.
- Temperature:
 - Solid Powder: -20°C for up to 12 months or 4°C for up to 6 months.
 - In Solvent: -80°C for up to 6 months or -20°C for up to 1 month. Protect from light.^[1]^[2]

Emergency Procedures: First Aid

- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids with fingers to ensure adequate flushing. Remove any contact lenses. Promptly call a physician.
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.
- Inhalation: Immediately relocate the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.

Disposal Plan

Dispose of unused **VPC-18005** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Consult your institution's environmental health and safety office for specific guidance.

Experimental Protocol: In Vitro Cell Migration Assay

The following is a representative protocol for a transwell cell migration assay using **VPC-18005**, based on its documented use in inhibiting migration of prostate cancer cell lines.^[2]

Principle

This assay measures the ability of cells to migrate through a porous membrane towards a chemoattractant. **VPC-18005** is expected to inhibit this migration in ERG-overexpressing cells.

Materials

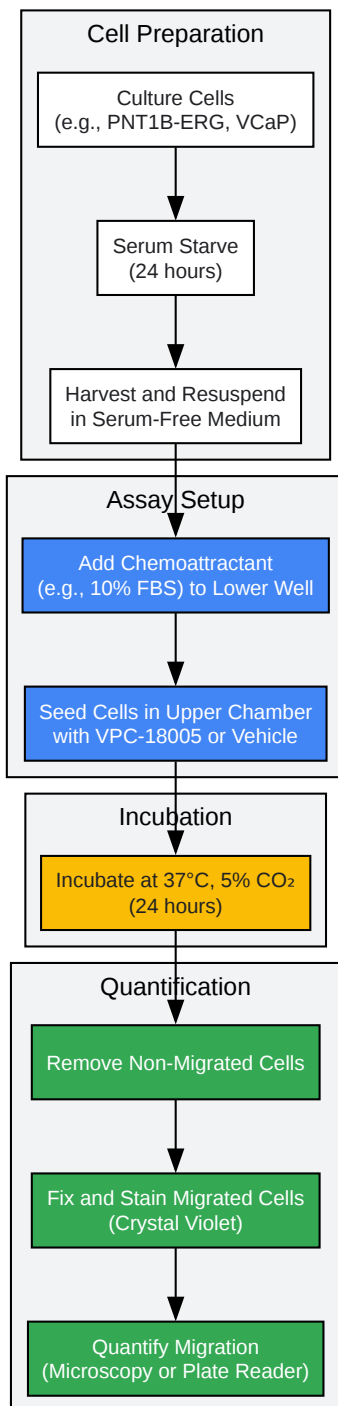
- PNT1B-ERG or VCaP cells
- 24-well transwell inserts (8 μ m pore size)
- Cell culture medium (e.g., DMEM) with and without fetal bovine serum (FBS)
- **VPC-18005** stock solution (10 mM in DMSO)
- Trypsin-EDTA
- Phosphate-buffered saline (PBS)
- Crystal violet staining solution
- Cotton swabs

Procedure

- Cell Preparation:
 - Culture PNT1B-ERG or VCaP cells to 70-80% confluency.
 - Serum-starve the cells for 24 hours prior to the assay by replacing the growth medium with serum-free medium.
 - On the day of the assay, detach the cells using Trypsin-EDTA, wash with PBS, and resuspend in serum-free medium.
- Assay Setup:
 - Add 600 μ L of medium containing 10% FBS (chemoattractant) to the lower wells of a 24-well plate.
 - Add 100 μ L of the cell suspension to the upper chamber of the transwell inserts.
 - Add **VPC-18005** to the upper chamber at the desired final concentration (e.g., 5 μ M). Include a DMSO vehicle control.
- Incubation:

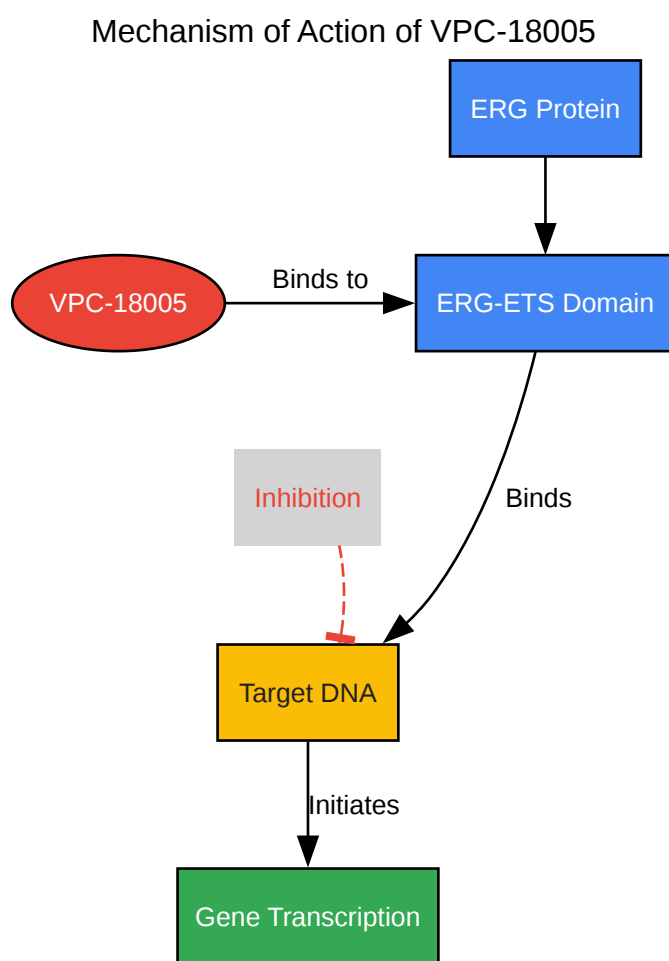
- Incubate the plate at 37°C in a 5% CO₂ incubator for 24 hours.
- Quantification:
 - After incubation, carefully remove the non-migrated cells from the upper surface of the membrane with a cotton swab.
 - Fix the migrated cells on the lower surface of the membrane with 70% ethanol for 10 minutes.
 - Stain the migrated cells with 0.2% crystal violet for 5-10 minutes.
 - Gently wash the inserts with water.
 - Elute the stain and quantify the absorbance using a plate reader, or count the stained cells under a microscope.

Transwell Cell Migration Assay Workflow with VPC-18005

[Click to download full resolution via product page](#)Transwell Cell Migration Assay Workflow with **VPC-18005**

Mechanism of Action: Signaling Pathway

VPC-18005 functions as an antagonist to the ETS-related gene (ERG) transcription factor. It directly interacts with the ERG-ETS domain, which is responsible for binding to DNA. This interaction sterically hinders the binding of ERG to its target DNA sequences, thereby inhibiting ERG-induced gene transcription. This mechanism is particularly relevant in prostate cancers where aberrant ERG expression is common.[3]



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Mechanism of Action of **VPC-18005**

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- 2. medchemexpress.com [medchemexpress.com]
- 3. Discovery and characterization of small molecules targeting the DNA-binding ETS domain of ERG in prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
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